

# Application Note: Ion Chromatography Method for the Determination of Tartaric Acid

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## Compound of Interest

Compound Name: 2,3,4-Trihydroxypentanedioic acid

Cat. No.: B1266713

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

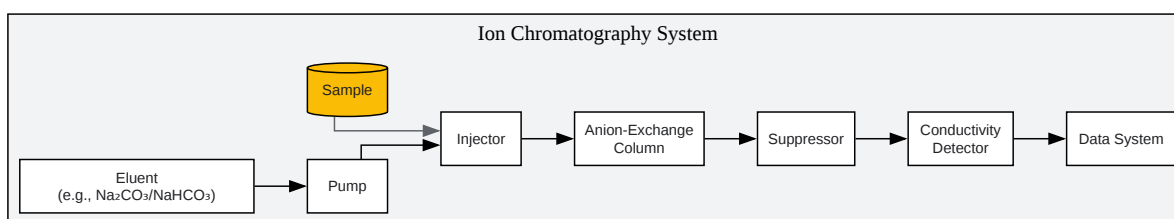
Tartaric acid is a naturally occurring dicarboxylic acid found in various plants, most notably grapes.[1][2] It plays a significant role in the pharmaceutical industry as an excipient, buffering agent, solubility enhancer, and taste modifier in oral medications like effervescent tablets and pediatric syrups.[2][3][4] Accurate quantification of tartaric acid and its salt form, tartrate, is crucial for quality control in both drug substances and finished products to ensure proper dosage and stability.[5][6]

Ion chromatography (IC) with suppressed conductivity detection is a highly effective, precise, and accurate technique for the analysis of organic acids like tartaric acid.[5][7] This method offers high sensitivity and selectivity, allowing for the separation and quantification of tartrate from other inorganic and organic anions that may be present in complex sample matrices such as pharmaceutical formulations or food products.[7][8][9]

## Principle of the Method

The analysis is based on anion-exchange chromatography. A sample solution is injected into the IC system, where it is carried by a liquid mobile phase (eluent) through a column packed with a stationary phase consisting of a polymer resin with fixed positive charges (quaternary ammonium groups).[10] Anionic analytes, such as tartrate, are separated based on their affinity for the stationary phase.

Following separation, the eluent and analytes pass through a suppressor. In the suppressor, the conductivity of the eluent is reduced by replacing the cations in the eluent (e.g., sodium or potassium) with hydronium ions ( $H^+$ ).<sup>[10]</sup> Simultaneously, the sample anions are converted to their more conductive acid form. This process enhances the signal-to-noise ratio, enabling sensitive detection of the tartrate anion by a conductivity detector.<sup>[10][11]</sup>



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Caption: General workflow of an Ion Chromatography system.

## Experimental Protocols

Two distinct protocols are presented below, tailored for pharmaceutical and food/beverage applications.

### Protocol 1: Determination of Tartrate in Pharmaceutical Drug Products

This protocol is adapted for the quantification of tartrate as a counterion in drug substances like tolterodine tartrate.<sup>[5][12]</sup>

#### 3.1. Instrumentation and Reagents

- Ion Chromatograph: System equipped with a gradient pump, eluent generator (optional), autosampler, and a suppressed conductivity detector.<sup>[12]</sup>
- Columns:

- Dionex IonPac AS20 or Metrosep A Supp 5 (250 mm x 4.0 mm).[\[5\]](#)[\[12\]](#)
- Associated guard column.
- Reagents:
  - Deionized (DI) water, Type I reagent grade (18 MΩ-cm resistivity or better).[\[12\]](#)
  - Tartaric acid reference standard.[\[12\]](#)
  - Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ ) and Sodium Bicarbonate ( $\text{NaHCO}_3$ ) for eluent preparation.  
[\[5\]](#)[\[10\]](#)
  - Potassium Hydroxide (KOH) for systems with eluent generators.[\[6\]](#)
  - 50 mM Sulfuric Acid for suppressor regeneration (if required).[\[5\]](#)[\[10\]](#)

### 3.2. Standard and Sample Preparation

- Stock Standard Preparation (1000 mg/L Tartaric Acid): Accurately weigh and dissolve 0.1 g of tartaric acid in a 100 mL volumetric flask with DI water and bring to volume.[\[12\]](#)
- Working Standard Solutions: Prepare a series of calibration standards by diluting the stock solution with DI water. For example, create concentrations ranging from 10 µg/mL to 50 µg/mL.[\[13\]](#)
- Sample Preparation (from Capsules):
  - Take the contents of a capsule (e.g., containing 4 mg tolterodine tartrate) and place it in a 100 mL volumetric flask.[\[12\]](#)
  - Add approximately 50 mL of DI water and sonicate to dissolve the contents.[\[12\]](#)
  - Bring the flask to volume with DI water and mix thoroughly.[\[12\]](#)
  - Filter the solution through a 0.45 µm syringe filter prior to injection.[\[12\]](#) The expected tartrate concentration from this preparation would be around 12.6 mg/L.[\[12\]](#)

### 3.3. Chromatographic Conditions

The following tables summarize typical chromatographic conditions for the analysis of tartrate in pharmaceutical products.

Table 1: Chromatographic Conditions (Carbonate/Bicarbonate Eluent)

Parameter	Condition	Source
Column	<b>Metrosep A Supp 5 (250 x 4.0 mm, 5 µm)</b>	<a href="#">[5]</a> <a href="#">[13]</a>
Mobile Phase	7.5 mM Sodium Carbonate & 2.0 mM Sodium Bicarbonate	<a href="#">[10]</a>
Flow Rate	1.0 mL/min	<a href="#">[10]</a>
Injection Volume	20 µL	<a href="#">[10]</a>
Column Temp.	Ambient	<a href="#">[5]</a>
Detection	Suppressed Conductivity	<a href="#">[5]</a>

| Run Time | 20-25 minutes |[\[5\]](#)[\[10\]](#) |

Table 2: Chromatographic Conditions (Hydroxide Eluent)

Parameter	Condition	Source
Column	<b>Dionex IonPac AS20</b>	<a href="#">[6]</a> <a href="#">[12]</a>
Mobile Phase	20 mM Potassium Hydroxide (KOH)	<a href="#">[6]</a>
Flow Rate	1.0 mL/min	<a href="#">[12]</a>
Injection Volume	25 µL	<a href="#">[12]</a>
Column Temp.	30 °C	<a href="#">[12]</a>
Detection	Suppressed Conductivity	<a href="#">[6]</a> <a href="#">[12]</a>

| Run Time | ~10 minutes |[\[6\]](#) |

## Protocol 2: Determination of Tartaric Acid in Wine and Grape Juice

This protocol is suitable for analyzing major organic acids, including tartaric acid, in food and beverage matrices.[\[8\]](#)[\[14\]](#)

### 3.1. Instrumentation and Reagents

- Ion Chromatograph: As described in Protocol 1, preferably with gradient capabilities.[\[8\]](#)
- Column: Dionex OmniPac PAX-500 or similar anion-exchange column.[\[8\]](#)[\[14\]](#)
- Reagents:
  - DI water, Type I reagent grade.[\[8\]](#)
  - Tartaric acid, malic acid, and citric acid reference standards.[\[8\]](#)
  - Eluents for gradient elution (specifics depend on the column and method).

### 3.2. Standard and Sample Preparation

- Standard Preparation: Prepare a mixed standard solution containing tartaric acid and other relevant organic acids (e.g., malic, citric) at a known concentration, such as 2.5 g/L each.[\[8\]](#)
- Sample Preparation:
  - Dilute the wine or grape juice sample 50-fold with DI water.[\[8\]](#)[\[14\]](#)
  - Filter the diluted sample through a 0.45  $\mu\text{m}$  filter before injection.[\[14\]](#) No other sample cleanup is typically required.[\[8\]](#)

### 3.3. Chromatographic Conditions

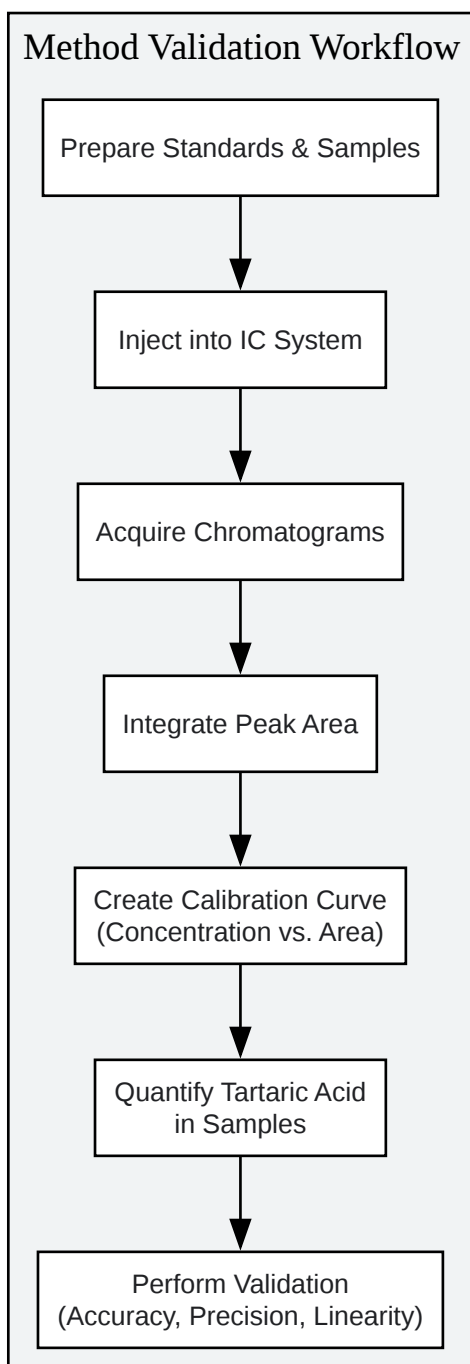
Table 3: Chromatographic Conditions (Gradient Elution for Wine/Juice)

Parameter	Condition	Source
Column	Dionex OmniPac PAX-500	[8][14]
Mobile Phase	Gradient elution (specifics in source)	[8]
Flow Rate	1.0 mL/min	[8]
Injection Volume	50 µL	[8]
Detection	Suppressed Conductivity	[8]

| Analysis Time | 35 minutes |[14] |

## Data Presentation and Method Performance

A properly validated ion chromatography method for tartaric acid should demonstrate high precision, accuracy, and linearity.



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Caption: Workflow for method validation and quantification.

Table 4: Summary of Method Performance Data

Parameter	Result	Matrix/Application	Source
Linearity ( $r^2$ )	> 0.999	Tolterodine Tartrate	[5][13]
Accuracy (Recovery)	99% - 101%	Tolterodine Tartrate	[5][13]
	100%	Spiked Wine & Juice	[8]
Precision (%RSD)	< 1.0%	Tolterodine Tartrate	[5][13]
	< 2.0%	Red Grape Juice	[8][14]
System Precision (%RSD)	< 1.0%	Standard Injections	[5][13]

| Accuracy (vs. other methods) | Better than  $\pm 1.0\%$  | Wine & Juice |[8][14] |

## Conclusion

Ion chromatography with suppressed conductivity detection provides a robust, reliable, and sensitive method for the quantitative determination of tartaric acid in diverse matrices, including pharmaceutical products and beverages. The methods are characterized by simple sample preparation, high accuracy, and excellent precision, making them highly suitable for quality control and research applications in the pharmaceutical and food industries.

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## References

- 1. HPLC Method for Determination of Tartaric Acid on Newcrom BH Column | SIELC Technologies [sielc.com]
- 2. Tartaric acid - Wikipedia [en.wikipedia.org]
- 3. chemignition.com [chemignition.com]
- 4. atpgroup.com [atpgroup.com]



- 5. scispace.com [scispace.com]
- 6. chromatographyonline.com [chromatographyonline.com]
- 7. Analyzing Organic Acids by Ion Chromatography | Thermo Fisher Scientific - US [thermofisher.com]
- 8. Determination of Tartaric, Malic, and Citric Acids in Grape Juice and Wine Using Gradient Ion Chromatography | American Journal of Enology and Viticulture [ajevonline.org]
- 9. lcms.cz [lcms.cz]
- 10. Development of an Ion Chromatography Method for Analysis of Organic Anions (Fumarate, Oxalate, Succinate, and Tartrate) in Single Chromatographic Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Analytical Methods for Organic Acids : SHIMADZU (Shimadzu Corporation) [shimadzu.com]
- 12. cromlab-instruments.es [cromlab-instruments.es]
- 13. researchgate.net [researchgate.net]
- 14. Determination of Tartaric, Malic, and Citric Acids in Grape Juice and Wine Using Gradient Ion Chromatography | American Journal of Enology and Viticulture [ajevonline.org]
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